

# A Comprehensive Technical Guide to (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol

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## Compound of Interest

Compound Name: (4,5-Dimethylpyridin-2-yl)methanol

Cat. No.: B038764

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, a key pyridine derivative. It is primarily utilized as a crucial intermediate in the synthesis of proton pump inhibitors (PPIs), such as omeprazole and esomeprazole[1]. This document consolidates essential technical data, commercial supplier information, and detailed experimental protocols to support research and development activities.

## Chemical Identity and Commercial Availability

(4-Methoxy-3,5-dimethylpyridin-2-yl)methanol is a white to light brown crystalline powder[2]. It is identified by the CAS Number 86604-78-6[3][4][5][6]. Its hydrochloride salt form is also commercially available under CAS Number 96300-88-8[1][7][8].

## Table 1: Commercial Suppliers

A variety of chemical suppliers offer (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, often with different purity levels and in various quantities.

| Supplier                 | Product Name/Number                                        | Purity         | Available Quantities   |
|--------------------------|------------------------------------------------------------|----------------|------------------------|
| Sigma-Aldrich            | 4-Methoxy-3,5-dimethyl-2-pyridinemethanol                  | 98%            | Custom                 |
| TCI Chemicals            | 4-Methoxy-3,5-dimethyl-2-pyridinemethanol / M1327          | >98.0% (GC)    | 5g, 25g[4][9]          |
| Ark Pharm                | 3,5-Dimethyl-4-methoxy-2-pyridinemethanol                  | 98%            | 5g, 10g, 100g[4]       |
| LGC Standards (TRC)      | (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol / TRC-M329370 | Not Specified  | 50mg, 100mg, 500mg[10] |
| Matrix Scientific        | 3,5-Dimethyl-4-methoxy-2-pyridinemethanol                  | 95+%           | 1g, 25g[4]             |
| Pharmaffiliates          | (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol Hydrochloride | High Purity    | Custom[1]              |
| Santa Cruz Biotechnology | (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol Hydrochloride | Research Grade | Custom[8]              |
| Simson Pharma            | 4-Methoxy-3,5-dimethyl-2-pyridinemethanol / OT933000       | High Quality   | Custom[6]              |

## Physicochemical and Spectroscopic Data

The structural and physical properties of this compound are well-documented. The following table summarizes key quantitative data sourced from various suppliers and chemical databases.

**Table 2: Physicochemical Properties**

| Property            | Value                                          | Source(s)        |
|---------------------|------------------------------------------------|------------------|
| Molecular Formula   | C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub> | [3][4][5][6][11] |
| Molecular Weight    | 167.21 g/mol                                   | [3][5][6]        |
| Appearance          | White to Off-White/Light Brown Solid/Crystal   | [2][3][9]        |
| Melting Point       | 56.5-60.5 °C                                   | [2][4][5]        |
| Boiling Point       | 289.1 °C at 760 mmHg                           | [4]              |
| Density             | 1.092 g/cm <sup>3</sup>                        | [3][4]           |
| Flash Point         | 128.7 °C                                       | [4]              |
| pKa                 | 13.27 ± 0.10 (Predicted)                       | [2][4]           |
| Solubility          | Slightly soluble in Chloroform                 | [2][3][4]        |
| Storage Temperature | Room Temperature, under inert atmosphere       | [2][4]           |
| SMILES              | <chem>CC1=CN=C(C(=C1OC)C)CO</chem>             | [5][10][11]      |
| InChI Key           | PSEPRWKZZJWRCB-UHFFFAOYSA-N                    | [2][5]           |

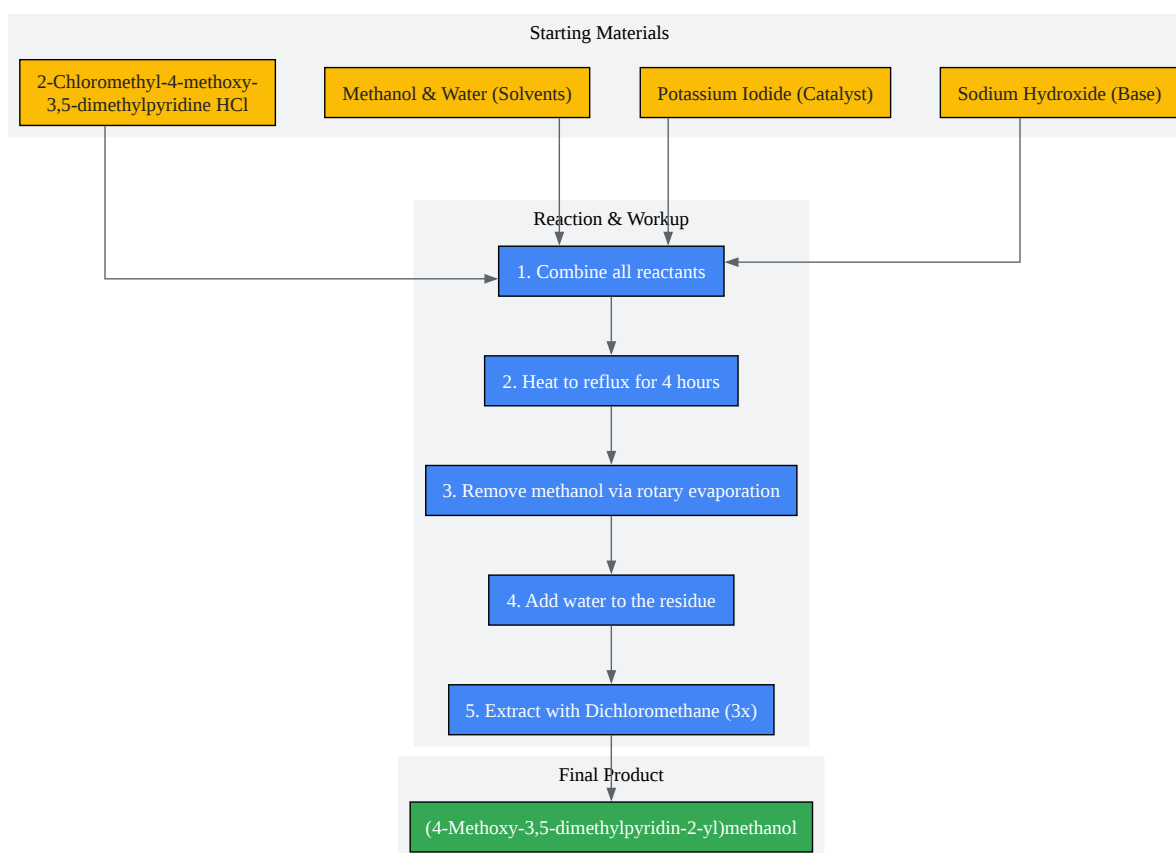
## Experimental Protocols

This section details methodologies for the synthesis and analysis of (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol.

# Synthesis from 2-Chloromethyl-4-methoxy-3,5-dimethylpyridine Hydrochloride

This protocol describes a common laboratory-scale synthesis.

## Workflow Diagram: Synthesis



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Caption: Workflow for the synthesis of the title compound.

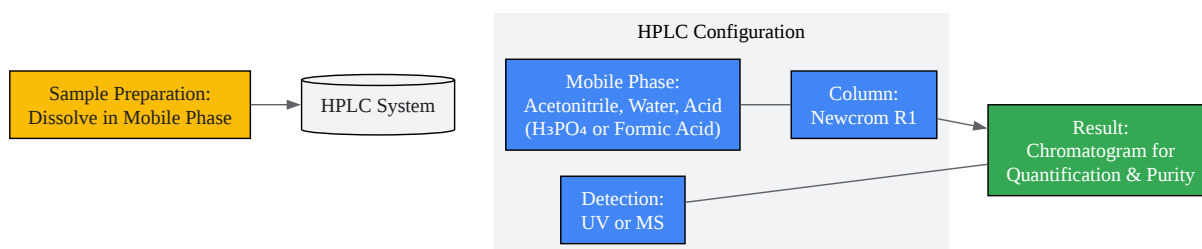
#### Methodology:

- In a suitable reaction vessel, charge 80 g of 2-chloromethyl-4-methoxy-3,5-dimethylpyridine hydrochloride, 300 ml of methanol, and 150 ml of water[2].
- Add 5.4 g of potassium iodide and 40.4 g of sodium hydroxide to the mixture[2].
- Stir the mixture and heat to reflux. Maintain the reaction for 4 hours[2].
- After the reaction is complete, remove the methanol using a rotary evaporator[2].
- To the resulting residue, add 300 ml of water[2].
- Perform a liquid-liquid extraction using dichloromethane (150 ml x 3)[2].
- Combine the organic phases and evaporate the solvent to isolate the product. Further purification, if necessary, can be performed by distillation or recrystallization.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

This compound can be analyzed using a reverse-phase HPLC method.

#### Workflow Diagram: HPLC Analysis



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